

# applications of potassium tetradecanoate in cosmetics

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## Compound of Interest

Compound Name: *potassium;tetradecanoate*

Cat. No.: *B7822745*

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## Physicochemical Properties & Mechanistic Profiling

Potassium tetradecanoate functions primarily as an anionic surfactant[4]. The 14-carbon hydrophobic tail provides excellent lipid-solubilizing capabilities, while the potassium carboxylate headgroup confers hydrophilicity and high aqueous solubility compared to its sodium counterpart[3]. This specific chain length (C14) strikes an optimal balance: it is long enough to provide substantial viscosity and dense lather, yet short enough to remain highly soluble and rapidly foaming[3].

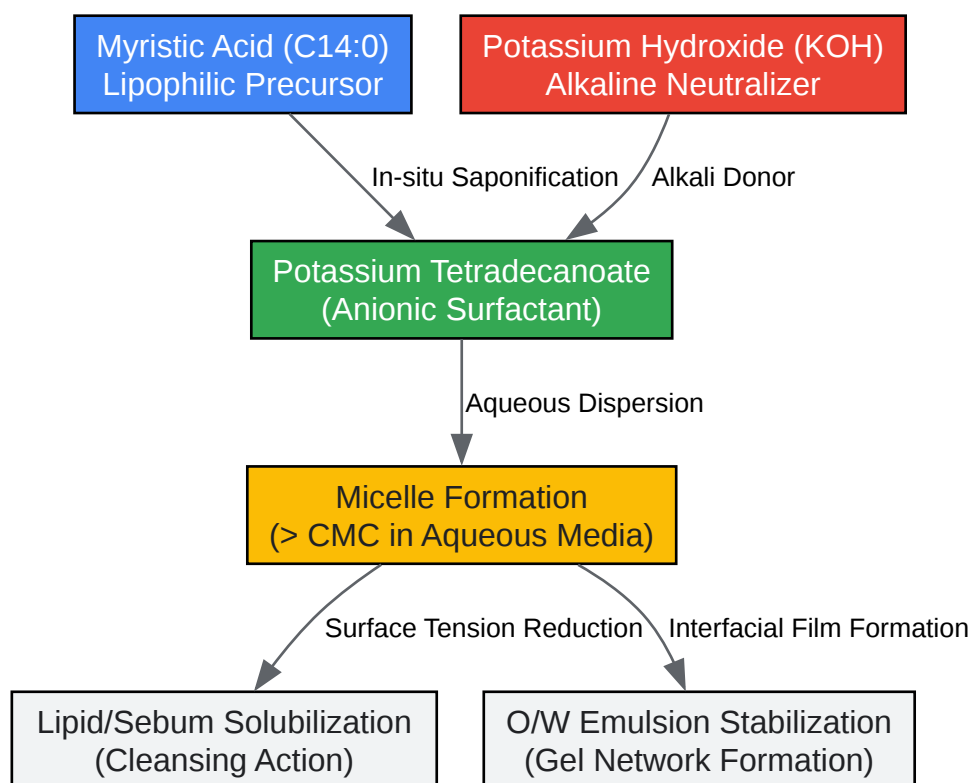
**Causality in Formulation:** The choice of potassium over sodium in myristate salts is driven by the larger ionic radius of potassium, which disrupts tight crystalline packing in the solid state. This results in softer soaps, higher solubility in water, and the ability to form elegant, pearlescent liquid or cream cleansers without unwanted gelation or hardening over time.

Table 1: Physicochemical Specifications of Cosmetic-Grade Potassium Tetradecanoate[4]

Parameter	Specification / Typical Value	Causality / Formulation Impact
INCI Name	Potassium Myristate	Standardized nomenclature for regulatory compliance.
Molecular Formula	C <sub>14</sub> H <sub>27</sub> KO <sub>2</sub>	Defines the C14 chain length critical for dense foam generation.
Molecular Weight	266.46 g/mol	Influences molar substitution calculations during in situ saponification.
Appearance	White crystalline powder	Ensures no color interference in final cosmetic formulations.
Acid Value	244 – 248 mg KOH/g	Indicates purity and degree of saponification.
Loss on Drying	≤ 5.0%	Prevents microbial proliferation in raw material storage.
Iodine Value	≤ 4.0	Confirms saturation (lack of double bonds), ensuring oxidative stability.

## Visualizing the Surfactant Mechanism

The following diagram illustrates the logical relationship between the synthesis of potassium tetradecanoate and its functional mechanisms in cosmetic systems[1][3].



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Mechanism of Potassium Tetradecanoate synthesis and surfactant action.

## Experimental Protocols

### Protocol 1: Formulation of a High-Foaming Facial Cleansing Cream via In Situ Saponification

Background: While pre-neutralized potassium tetradecanoate powder can be used, high-end cosmetic cleansers often utilize in situ saponification[3]. Reacting myristic acid with potassium hydroxide (KOH) directly in the emulsion creates a self-assembling gel network that yields a superior pearlescent texture and stabilizes the cream structure[3].

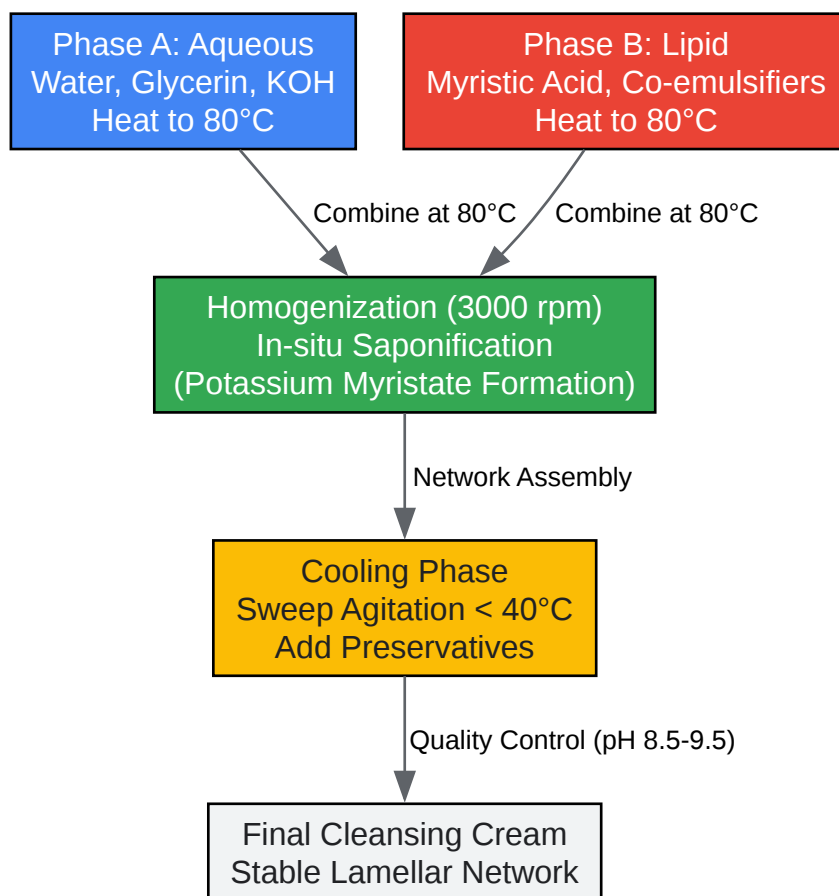
Materials:

- Phase A (Aqueous): Deionized Water (q.s. to 100%), Glycerin (15.0%), Potassium Hydroxide (85% pellets, calculated based on the saponification value of the fatty acids).

- Phase B (Lipid): Myristic Acid (12.0%), Stearic Acid (5.0%), PEG-8 (3.0%), Glyceryl Stearate (2.0%).
- Phase C: Preservative (0.5%), Fragrance (0.2%).

#### Step-by-Step Methodology:

- Aqueous Phase Preparation: Disperse Glycerin in Deionized Water. Carefully add KOH pellets under continuous stirring until fully dissolved. Heat Phase A to 75–80°C. (Caution: KOH dissolution is highly exothermic.)
- Lipid Phase Melting: Combine Myristic Acid, Stearic Acid, PEG-8, and Glyceryl Stearate in a separate vessel. Heat to 75–80°C until a clear, homogeneous melt is achieved.
- Saponification & Emulsification: Slowly add Phase B into Phase A under high-shear homogenization (3000–4000 rpm). The in situ neutralization of myristic acid by KOH forms potassium tetradecanoate instantaneously, acting as the primary emulsifier.
- Network Formation: Maintain temperature at 80°C and homogenize for 10 minutes. The formation of potassium tetradecanoate lowers interfacial tension, allowing the remaining unneutralized fatty acids to form a stable lamellar gel network.
- Cooling & Finalization: Switch to sweep agitation (paddle mixer) and cool the batch slowly to 40°C. Add Phase C (Preservative and Fragrance). Continue cooling to room temperature.
- Self-Validation: Measure the pH of a 10% aqueous solution of the final product. A target pH of 8.5–9.5 confirms complete saponification without excess free alkalinity.



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Step-by-step formulation workflow for Potassium Tetradeconoate cleansing creams.

## Protocol 2: Evaluation of Foam Stability and Cleansing Efficacy

Background: To validate the performance of the potassium tetradeconoate-based cleanser, foam volume and stability must be quantified using a modified Ross-Miles pour test.

Step-by-Step Methodology:

- Preparation: Prepare a 1.0% active solution of the cleansing cream in hard water (e.g., 150 ppm  $\text{CaCO}_3$ ) to simulate real-world tap water conditions.
- Temperature Control: Maintain the solution at 37°C (average human skin temperature) to ensure physiological relevance.

- Execution: Pour 200 mL of the solution from a controlled height of 90 cm into a graduated cylinder containing 50 mL of the same solution.
- Measurement: Record the initial foam volume ( ) immediately after pouring. Record the foam volume again after exactly 5 minutes ( ).
- Causality & Validation: Potassium tetradecanoate produces a high due to rapid surface tension reduction[3]. The presence of unneutralized fatty acids (acting as co-emulsifiers) enhances the viscoelasticity of the bubble walls, minimizing liquid drainage and keeping close to . A ratio of > 0.85 validates a highly stable foam network.

## Safety, Toxicology, and Regulatory Grounding

Potassium tetradecanoate is widely recognized for its safety profile in both rinse-off and leave-on cosmetics[2]. The Cosmetic Ingredient Review (CIR) Expert Panel has evaluated myristic acid and its salts, determining them to be safe as cosmetic ingredients in current practices of use and concentration[2][5]. Because it is a naturally occurring fatty acid derivative, it is highly biodegradable and non-toxic upon ingestion[1].

In formulation, the primary toxicological consideration is ocular irritation, which is common to all anionic surfactants[1]. However, potassium tetradecanoate exhibits a milder irritation profile compared to shorter-chain laurates (C12) due to its larger molecular size, which reduces penetration into the stratum corneum and ocular mucosa.

## References

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